

Application Note: Strategic Utilization of Hept-6-en-2-amine in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *Hept-6-en-2-amine*

CAS No.: 196208-23-8

Cat. No.: B1373209

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Abstract

Hept-6-en-2-amine (also known as 1-methylhex-5-enylamine) represents a high-value "chiral linchpin" in the synthesis of nitrogen heterocycles. Its structure—featuring a primary amine at a chiral center tethered to a terminal alkene—makes it an ideal precursor for accessing chiral azepanes (7-membered rings) and 2,6-disubstituted piperidines (6-membered rings) via Ring-Closing Metathesis (RCM) or intramolecular hydroamination. This guide outlines the chemical profile, strategic logic, and validated protocols for deploying this intermediate in the synthesis of bioactive scaffolds, such as Cathepsin K inhibitors and alkaloid mimetics.

Chemical Profile & Strategic Value

Property	Specification
IUPAC Name	Hept-6-en-2-amine
CAS Number	196208-23-8 (Racemic) / 14502-42-2 (Related alkyne analog often confused; verify specific isomer)
Molecular Formula	C ₇ H ₁₅ N
Molecular Weight	113.20 g/mol
Chirality	C2 is a stereocenter. Available as (S)-, (R)-, or racemate.
Key Functionality	Nucleophilic Amine: Handle for coupling (amides, ureas, alkylation). Terminal Alkene: Handle for RCM, cross-coupling, or radical cyclization. ^[1]
Strategic Utility	Tether Length: The 3-carbon spacer between the chiral center and the alkene (C3-C4-C5) is geometrically optimal for forming 7-membered rings (azepanes) when coupled with a 2-carbon partner (e.g., acryloyl/allyl).

Core Application: Synthesis of Chiral Azepanes via RCM

The most potent application of **hept-6-en-2-amine** is in the synthesis of 2-methyl-azepan-one scaffolds.^[1] These 7-membered lactams are critical pharmacophores in protease inhibitors (e.g., Cathepsin K inhibitors) and psychotropic agents.

Mechanistic Logic

- Amide Coupling: The amine is acylated with acryloyl chloride.^[1]
- Pre-organization: The resulting amide (N-acryloyl-**hept-6-en-2-amine**) contains two terminal alkenes separated by a 6-atom chain (C=C-C(=O)-N-C-C-C-C=C).

- Ring-Closing Metathesis (RCM): Treatment with a Ruthenium carbene catalyst (Grubbs II) effects cyclization, releasing ethylene and forming the 7-membered unsaturated lactam.
- Stereoretention: The chiral center at C2 (derived from the amine) is preserved, dictating the stereochemistry of the methyl group on the azepane ring.

Visual Workflow (Graphviz)



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Caption: Reaction pathway for the conversion of **Hept-6-en-2-amine** to a chiral azepane scaffold via RCM.

Detailed Experimental Protocol

Protocol A: Synthesis of (S)-3,4,5,8-Tetrahydro-2-methylazocin-7(2H)-one (Azepane Precursor)

Note: This protocol assumes the use of (S)-**hept-6-en-2-amine** to generate the (S)-2-methyl azepane scaffold.[2]

Reagents:

- (S)-**Hept-6-en-2-amine** (1.0 equiv)
- Acryloyl chloride (1.1 equiv)
- Triethylamine (Et₃N) (1.5 equiv)

- Grubbs Catalyst, 2nd Generation (2-5 mol%)
- Dichloromethane (DCM) (Anhydrous, degassed)

Step 1: Acylation (Formation of the Diene)

- Setup: Charge a flame-dried round-bottom flask with (S)-**hept-6-en-2-amine** (10 mmol) and anhydrous DCM (50 mL) under nitrogen atmosphere.
- Base Addition: Add Et₃N (15 mmol) and cool the solution to 0°C using an ice bath.
- Acylation: Dropwise add acryloyl chloride (11 mmol) over 15 minutes. The reaction is exothermic; maintain temperature <5°C.[\[1\]](#)
- Monitoring: Allow to warm to room temperature (RT) and stir for 2 hours. Monitor by TLC (formation of amide, disappearance of amine).
- Workup: Quench with saturated NaHCO₃. Extract with DCM (3x).[\[1\]](#) Wash organics with 1N HCl (to remove unreacted amine/Et₃N) and brine. Dry over Na₂SO₄ and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc) to yield N-(hept-6-en-2-yl)acrylamide.

Step 2: Ring-Closing Metathesis (Cyclization)

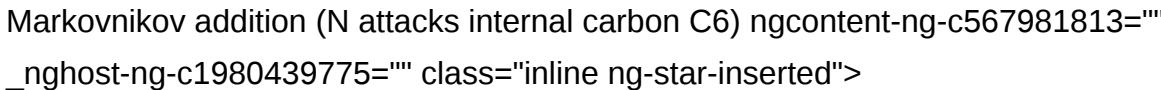
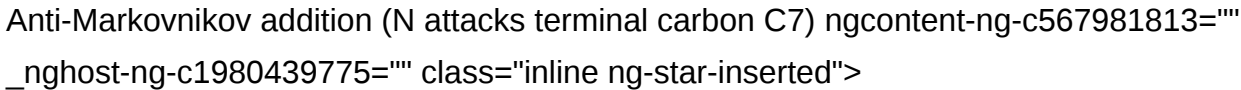
- Dilution (Critical): Dissolve the diene amide (from Step 1) in degassed anhydrous DCM to a concentration of 5 mM (approx. 0.005 M).[\[1\]](#) Note: High dilution is essential to favor intramolecular cyclization over intermolecular polymerization.[\[1\]](#)
- Catalyst Addition: Add Grubbs II catalyst (2 mol% relative to diene).
- Reaction: Reflux the mixture (40°C) under a nitrogen stream for 4–12 hours. The nitrogen stream helps remove the generated ethylene gas, driving the equilibrium forward.
- Quenching: Cool to RT. Add activated charcoal or DMSO (50 equiv relative to Ru) and stir for 1 hour to sequester the ruthenium.
- Purification: Filter through a pad of celite/silica. Concentrate the filtrate. Purify via flash chromatography to isolate the (S)-7-methyl-1,3,4,7-tetrahydro-2H-azepin-2-one.

Quantitative Data Summary:

Step	Reaction Type	Typical Yield	Key Parameter
1	Amide Coupling	85–92%	Temperature control (0°C) to prevent polymerization.
2	RCM (Cyclization)	78–85%	Concentration (5 mM) to avoid oligomers.

Alternative Application: Hydroamination[2]

For researchers targeting piperidines (6-membered rings) rather than azepanes, **Hept-6-en-2-amine** serves as a substrate for intramolecular hydroamination.[1]

- Pathway: Metal-catalyzed (e.g., Gold or Lanthanide) cyclization.[1]
- Regioselectivity:
 - Markovnikov addition (N attacks internal carbon C6)  2,6-dimethylpiperidine.
 - Anti-Markovnikov addition (N attacks terminal carbon C7)  2-methylazepane.
- Significance: This route is 100% atom-economic (no byproducts like ethylene) and is preferred for "Green Chemistry" workflows.[1]

Troubleshooting & Expert Insights

- Volatile Amine: **Hept-6-en-2-amine** is relatively volatile.[1] Avoid prolonged high-vacuum exposure during the initial handling.[1] Store as a hydrochloride salt if long-term storage is required.[1]

- Catalyst Poisoning: The free amine group can coordinate to and poison Ruthenium catalysts. [1] Therefore, always convert the amine to an amide (or carbamate/urea) before attempting RCM. Do not attempt RCM on the free amine directly without Lewis acid additives.[1]
- Isomerization: During RCM, the double bond may migrate.[1] If the product contains isomeric impurities, lower the reaction temperature or switch to the Hoveyda-Grubbs II catalyst, which often operates efficiently at lower temperatures.

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